

Technical Guide: Solubility of 4-Bromobutyl Acetate in Organic Solvents

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Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the solubility of **4-bromobutyl acetate** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document concentrates on qualitative solubility information and provides a standardized experimental protocol for determining solubility. This guide is intended to assist researchers and professionals in drug development and other scientific fields in handling and utilizing **4-bromobutyl acetate** effectively.

Core Topic: Solubility Profile of 4-Bromobutyl Acetate

4-Bromobutyl acetate is a versatile bifunctional molecule, incorporating both an ester and a bromoalkane functional group. This structure dictates its solubility characteristics, rendering it generally soluble in a range of organic solvents while being insoluble in water. Its utility as a reagent in organic synthesis, for instance in the preparation of 9-alkylguanine derivatives, is significantly influenced by its solubility in reaction media.^{[1][2][3]}

Qualitative Solubility Data

The following table summarizes the available qualitative solubility data for **4-bromobutyl acetate**.

Solvent	Chemical Formula	Polarity (Relative)	Solubility
Chloroform	CHCl ₃	0.259	Soluble[3]
Methanol	CH ₃ OH	0.762	Soluble[3]
General Organic Solvents	-	Variable	Generally Soluble[4]
Water	H ₂ O	1.000	Insoluble[4]

Experimental Protocol: Determination of Qualitative Solubility

The following is a generalized methodology for determining the qualitative solubility of a liquid organic compound such as **4-bromobutyl acetate** in various organic solvents.

Objective: To determine if **4-bromobutyl acetate** is soluble, partially soluble, or insoluble in a selection of organic solvents at a specified temperature (e.g., room temperature).

Materials:

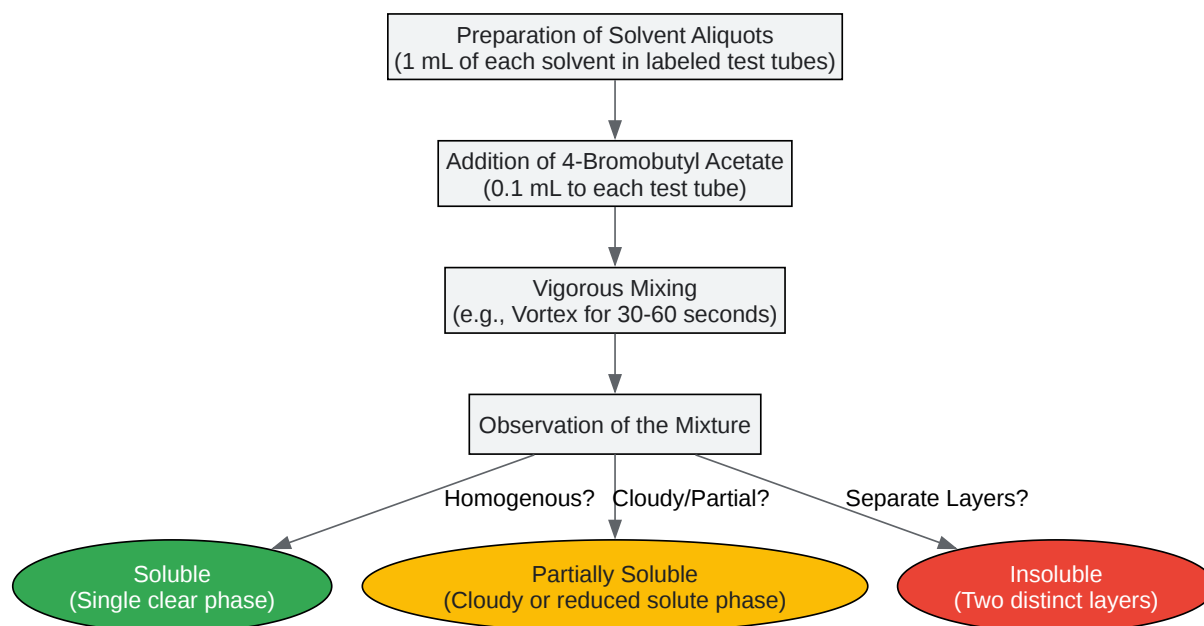
- **4-Bromobutyl acetate**
- A selection of organic solvents (e.g., hexane, toluene, diethyl ether, ethyl acetate, acetone, ethanol, methanol, dichloromethane, dimethyl sulfoxide)
- Small test tubes or vials
- Graduated pipettes or micropipettes
- Vortex mixer
- Constant temperature bath (optional)

Procedure:

- **Preparation:** Ensure all glassware is clean and dry to prevent contamination. Perform the experiment in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves.
- **Solvent Addition:** Into a series of labeled test tubes, add 1 mL of each of the selected organic solvents.
- **Solute Addition:** To each test tube containing a solvent, add a specific volume of **4-bromobutyl acetate**, for example, 0.1 mL. It is crucial to add the solute to the solvent and not the reverse.
- **Mixing:** Cap each test tube securely and agitate the mixture vigorously using a vortex mixer for a set period, for instance, 30 to 60 seconds. This ensures intimate contact between the solute and the solvent.
- **Observation:** After mixing, allow the test tubes to stand undisturbed for a few minutes. Observe each mixture for signs of dissolution.
 - **Soluble:** The mixture will be a single, clear, and homogenous phase with no visible droplets of the solute.
 - **Partially Soluble:** The mixture may appear cloudy or have distinct layers, but with a noticeable reduction in the volume of the solute phase.
 - **Insoluble:** Two distinct, clear layers will be present, with the volume of the **4-bromobutyl acetate** layer remaining unchanged. The relative position of the layers will depend on the densities of the solvent and the solute.
- **Temperature Control (Optional):** For more controlled experiments, the test tubes can be placed in a constant temperature bath for a specified period after mixing to ensure that the solubility is determined at a consistent temperature.
- **Documentation:** Record the observations for each solvent in a laboratory notebook, noting the temperature at which the experiment was conducted.

Visualizations

Experimental Workflow for Qualitative Solubility Determination



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Caption: Workflow for Qualitative Solubility Assessment.

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